

Essential Safety and Operational Guide for Handling Diclomezine

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This guide provides critical safety, handling, and disposal information for **Diclomezine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure the safe use of **Diclomezine** in a laboratory setting, minimizing exposure and environmental impact.

Quantitative Data Summary

The following tables summarize key quantitative data for **Diclomezine**, providing a quick reference for its physical, chemical, and toxicological properties.

Table 1: Chemical Identification

Identifier	Value	
Chemical Name	6-(3,5-Dichloro-4-methylphenyl)-3(2H)- pyridazinone	
CAS Number	62865-36-5[1]	
Molecular Formula	C11H8Cl2N2O[1]	
Molecular Weight	255.10 g/mol [1]	
Synonyms	Monguard, SF-7531, F-850[1]	

Table 2: Physicochemical Properties



Property	Value	
Physical State	Colorless crystalline solid.[2]	
Melting Point	250.5–253.5 °C	
Water Solubility	0.74 mg/L (at 23 °C)	
Methanol Solubility	2.0 g/L (at 23 °C)	
Acetone Solubility	3.4 g/L (at 23 °C)	
Stability	Stable in solid state and conventional organic solvents; stable to light, acid, and alkali.	

Table 3: Acute Toxicity Data

Endpoint	Value	Species	Classification
Oral LD50	>12000 mg/kg[2]	Rat	Low Toxicity[2]
Dermal LD50	>5000 mg/kg[2]	Rat	Low Toxicity[2]
Inhalation LC50	0.82 mg/L[2]	Rat	Toxic if inhaled (GHS Category 3)[1]

Personal Protective Equipment (PPE)

Due to the GHS classification "H331: Toxic if inhaled," meticulous attention must be paid to PPE, especially respiratory protection, when handling **Diclomezine** powder.[1]

Respiratory Protection

A NIOSH-approved respirator is mandatory when handling **Diclomezine** powder, especially when weighing or transferring the substance outside of a certified chemical fume hood.

- For weighing and handling solids: Use a half-face or full-face respirator equipped with a combination P100 (HEPA) and organic vapor cartridge.[3]
- For handling solutions: If there is a risk of aerosol generation, a respirator is recommended.



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Eye and Face Protection

- Wear tight-sealing, non-fogging safety goggles that provide a complete seal around the eyes.
- When handling larger quantities or when there is a significant splash hazard, use a full-face shield in addition to safety goggles.

Skin and Body Protection

- Gloves: Wear unlined, chemical-resistant nitrile or neoprene gloves. Ensure gloves are long enough to protect the wrists. Double-gloving is recommended when handling the pure compound.
- Protective Clothing: A chemical-resistant apron worn over a lab coat is required when handling solutions.[4] When working with significant quantities of the solid, a disposable chemical safety suit or coveralls should be worn.[4]
- Footwear: Closed-toe shoes are mandatory. For spill cleanup or handling large quantities, chemical-resistant boots should be worn.

Operational Plans: Handling and Experimental Protocols

Adherence to a strict protocol is essential for minimizing exposure risk. **Diclomezine** is a potent fungicide and is classified as highly toxic to mammals and toxic if inhaled.[1][2]

Protocol for Handling Solid Diclomezine

This protocol outlines the steps for safely weighing and preparing solutions of **Diclomezine**.

- 1. Engineering Controls and Preparation:
- All work with solid **Diclomezine** must be conducted in a certified chemical fume hood or a
 powder containment hood to control airborne particles.
- Before starting, ensure an emergency eyewash station and safety shower are accessible and unobstructed.



- Prepare all necessary equipment (spatulas, weigh boats, glassware, solvents) and place them inside the fume hood to minimize movement in and out of the containment area.
- A dedicated spill kit should be readily available.
- 2. Weighing Procedure:
- Don the required PPE as specified above (respirator, double gloves, lab coat, goggles).
- Place an analytical balance inside the fume hood or use a balance with a draft shield.
- Carefully open the **Diclomezine** container. Avoid creating dust.
- Use a clean spatula to transfer the desired amount of powder to a weigh boat.
- Close the primary container tightly immediately after dispensing.
- Record the weight and proceed with the experimental step (e.g., dissolution).
- 3. Solution Preparation:
- Add the weighed **Diclomezine** powder to the solvent in a suitable container (e.g., flask, beaker) inside the fume hood.
- Ensure the container is appropriately labeled with the chemical name, concentration, date, and hazard pictograms.
- Cap the container securely before removing it from the fume hood.
- 4. Decontamination:
- Wipe down the balance, spatula, and any surfaces inside the fume hood with a suitable solvent (e.g., acetone, methanol) followed by soap and water.
- Dispose of all contaminated disposable materials (weigh boats, wipes, gloves) as hazardous waste.
- Wash hands thoroughly with soap and water after removing gloves.



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Emergency and Disposal Plans Spill Response Protocol

In the event of a spill, the primary objectives are to control, contain, and clean up the material safely.

1. Control and Contain:

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or if dust is airborne.
- Ventilate: Ensure the area is well-ventilated, preferably under negative pressure (e.g., in a fume hood).
- Contain: For dry spills, cover with a plastic sheet to prevent dust from spreading.[5] For liquid spills, create a dam using absorbent material like vermiculite, sand, or kitty litter.[2] Do not use water to hose down the area, as this will spread the chemical.[2]

2. Clean Up:

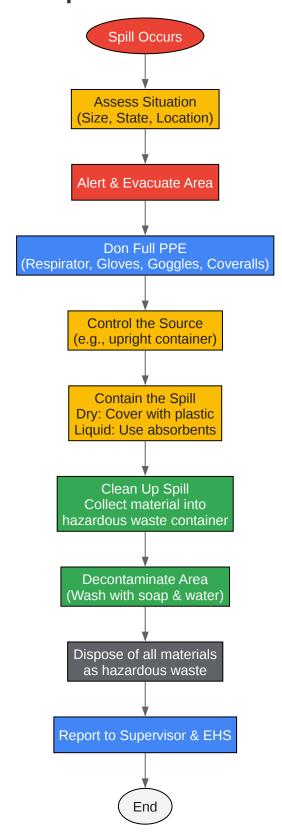
- PPE: Don the appropriate PPE, including a respirator, chemical-resistant gloves, coveralls, and eye protection.
- Dry Spills: Gently sweep or scoop the material into a labeled hazardous waste container.[5]
 Avoid creating dust. A HEPA-filtered vacuum can be used for larger quantities.
- Liquid Spills: Once the liquid is absorbed, scoop the contaminated absorbent material into a labeled hazardous waste container.[2][5]
- Decontaminate: Clean the spill area with soap and water or a suitable decontamination solution.[6] Collect all cleaning materials and rinsate for disposal as hazardous waste.

3. Reporting:

 Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) office.



Diclomezine Spill Response Workflow



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Caption: Workflow for a safe and effective response to a **Diclomezine** spill.

Waste Disposal Plan

All **Diclomezine** waste, including pure compound, solutions, contaminated labware, and spill cleanup materials, must be treated as hazardous waste.

- 1. Waste Segregation and Collection:
- Solid Waste: Collect unused **Diclomezine**, contaminated weigh boats, wipes, and disposable PPE in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect **Diclomezine** solutions in a compatible, sealed, and labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Sharps: Contaminated needles or other sharps must be disposed of in a designated sharps container.
- 2. Labeling:
- All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Diclomezine**," and the associated hazards (e.g., "Toxic").
- 3. Storage:
- Store waste containers in a designated satellite accumulation area that is secure and away from incompatible materials.
- 4. Disposal:
- Disposal must be handled through the institution's EHS office or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.[7] Never pour
 Diclomezine waste down the drain or dispose of it in regular trash.[8] Incineration at a
 licensed facility is an appropriate disposal method for unused pesticides.



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